Structure-activity relationship of Rp-8-Br-PET-cGMPS.

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Compound of Interest

Compound Name:	*Rp-8-Br-Pet-cgmp(S)*
CAS No.:	*172806-21-2*
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An In-Depth Technical Guide to the Structure-Activity Relationship of Rp-8-Br-PET-cGMPS

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

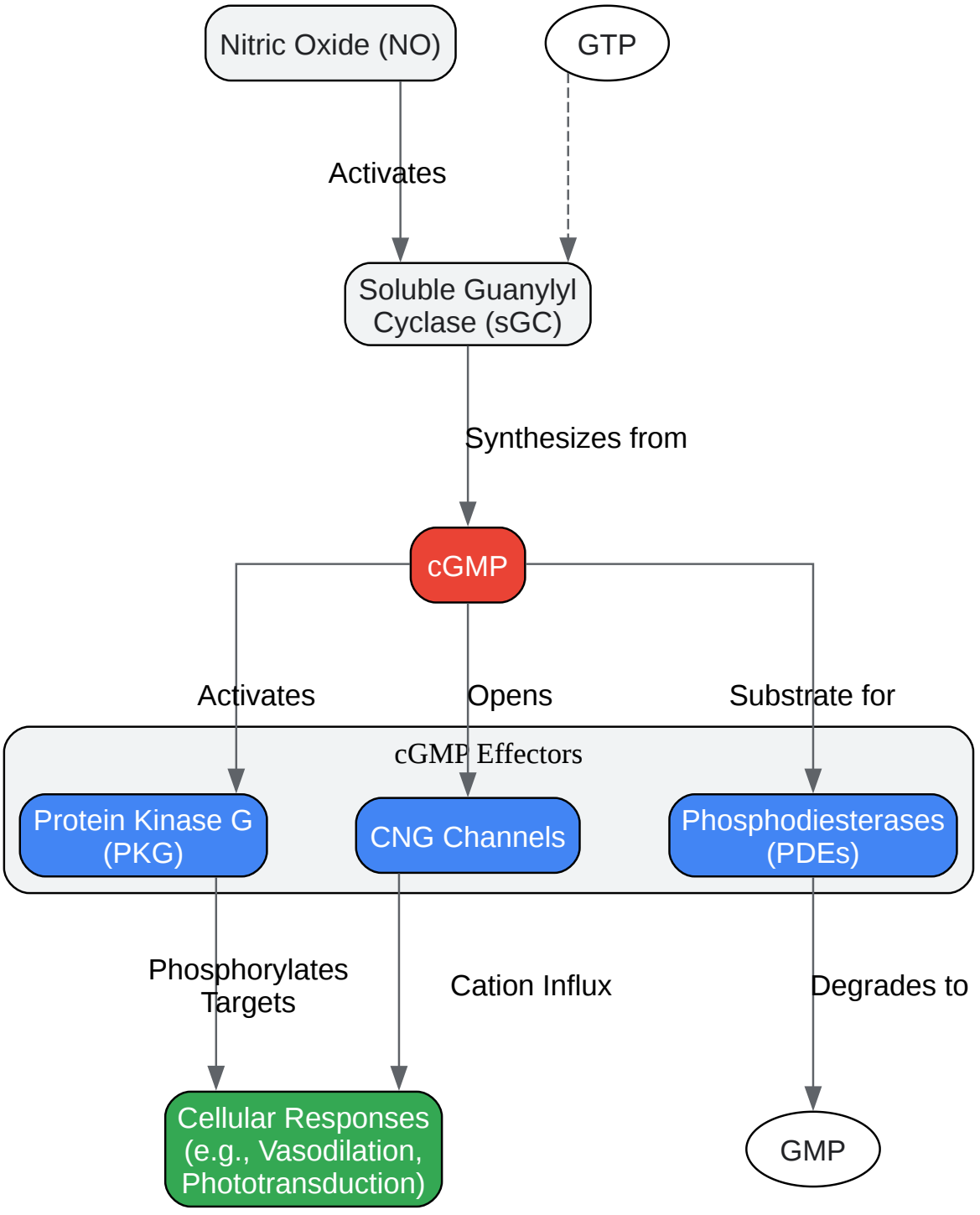
Rp-8-Br-PET-cGMPS stands as a cornerstone chemical probe in the study of cyclic guanosine monophosphate (cGMP) signaling. As a potent, membrane-permeable, and metabolically stable analog of cGMP, its utility extends far beyond that of a simple inhibitor. Its unique molecular architecture confers a dual inhibitory profile against both cGMP-dependent protein kinase (PKG) and cyclic nucleotide-gated (CNG) channels. This guide dissects the intricate relationship between the specific structural modifications of Rp-8-Br-PET-cGMPS and its resulting pharmacological activities. We will explore the causal biochemistry behind its design, detail the experimental methodologies for its characterization, and examine its critical applications in fields such as retinal degeneration and vasoregulation, providing a comprehensive resource for professionals leveraging this powerful tool.

The Landscape: cGMP Signaling Pathways

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To appreciate the function of Rp-8-Br-PET-cGMPS, one must first understand the pathway it modulates. The canonical nitric oxide (NO)/cGMP signaling cascade is a fundamental regulatory system in mammals. It begins with the activation of soluble guanylyl cyclase (sGC) by NO, which then catalyzes the conversion of GTP to cGMP. This rise in intracellular cGMP concentration triggers downstream effects by activating three primary families of effector proteins: cGMP-dependent protein kinases (PKGs), cyclic nucleotide-gated (CNG) ion channels, and cGMP-specific phosphodiesterases (PDEs) that regulate its degradation.[1] PKG, a serine/threonine kinase, phosphorylates a multitude of substrate proteins to regulate processes like smooth muscle relaxation, platelet aggregation, and neuronal function.[2] CNG channels, upon binding cGMP, open to allow the influx of cations, a critical step in processes like visual phototransduction in the retina.[3][4] The intricate balance of this pathway is vital, and its dysregulation is implicated in numerous pathologies, making specific inhibitors invaluable for both study and therapeutic development.[5]

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Caption: The canonical cGMP signaling pathway.

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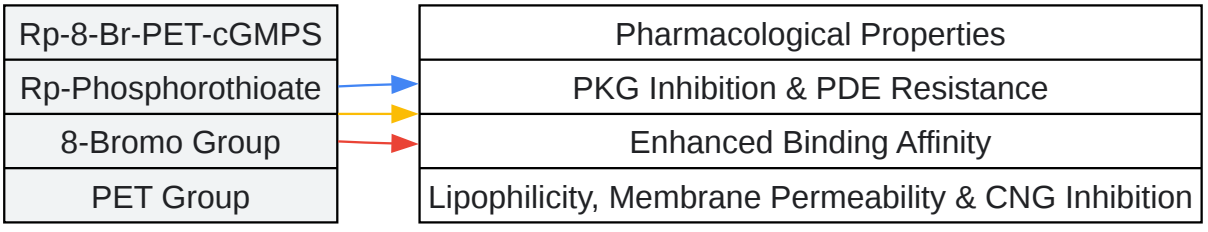
Deconstructing the Inhibitor: Molecular Architecture

The pharmacological profile of Rp-8-Br-PET-cGMPS is a direct result of three key chemical modifications to the native cGMP structure. Each alteration was rationally designed to overcome the limitations of earlier cGMP analogs, such as poor membrane permeability and rapid degradation.

- Rp-Phosphorothioate Backbone: The foundational modification is the replacement of a non-bridging oxygen atom in the cyclic phosphate moiety with sulfur, creating a phosphorothioate. The stereochemistry of this modification is critical. The "Rp" isomer, where the sulfur is in the equatorial position, acts as a competitive antagonist at the cGMP binding sites of PKG.[6][7] This change also confers profound resistance to hydrolysis by most mammalian PDEs, ensuring sustained intracellular concentrations and minimizing metabolic side effects.[6][8]

- 8-Bromo (8-Br) Substitution: The addition of a bromine atom at the 8th position of the guanine nucleobase serves to lock the glycosidic bond in the syn-conformation, which is favored by the cGMP-binding domains of PKG. This enhances binding affinity and contributes to the compound's overall potency.

- β-Phenyl-1,N2-etheno (PET) Moiety: This large, hydrophobic group, which forms a five-membered ring fused to the purine structure, is the most defining feature of the molecule. The PET group dramatically increases the lipophilicity of the compound compared to cGMP or other analogs like Rp-8-pCPT-cGMPS.[6][8] This enhancement is the primary reason for its excellent membrane permeability, allowing it to be used effectively in intact cells and in vivo.[9] Furthermore, the PET group imparts a second, crucial inhibitory activity against CNG channels, making Rp-8-Br-PET-cGMPS a dual-target modulator.[7][9]



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Caption: Key structural motifs and their functional contributions.

Structure-Activity Relationship (SAR) and Pharmacological Profile

The synergy between the structural modifications culminates in a potent and selective pharmacological agent. Its SAR is defined by high-affinity inhibition of specific PKG isoforms, dual-target activity, and excellent cell permeability.

Potency and Selectivity

Rp-8-Br-PET-cGMPS is a highly potent competitive inhibitor of PKG Iα and PKG Iβ, with significantly lower affinity for PKG II and cAMP-dependent protein kinase (PKA), demonstrating valuable selectivity for dissecting cellular signaling pathways.[6][10] This selectivity is crucial for attributing observed effects specifically to the inhibition of PKG I rather than off-target kinases. In the absence of cGMP stimulation, some studies have noted that it can act as a partial agonist of PKG I, a factor that must be considered in experimental design.[2][10]

Target Enzyme/Channel	Inhibition/Activity Constant (Ki / IC50)	Reference
Protein Kinase G Iα (PKG Iα)	35 nM (Ki)	[6]
Protein Kinase G Iβ (PKG Iβ)	30 nM (Ki)	[6][10]
Protein Kinase G II (PKG II)	450 nM (Ki)	[6]
Protein Kinase A II (PKA II)	11 µM (Ki)	[6][10]
Cyclic Nucleotide-Gated (CNG) Channels	25 µM (IC50)	[10]

Dual-Target Inhibition: A Key Therapeutic Insight

A defining characteristic of Rp-8-Br-PET-cGMPS is its ability to inhibit both PKG and CNG channels.[6][9] This property is particularly relevant in the context of retinal diseases like Retinitis Pigmentosa (RP), where pathologically elevated cGMP levels lead to excessive activation of both PKG and CNG channels, ultimately causing photoreceptor cell death. By

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simultaneously blocking both effectors, Rp-8-Br-PET-cGMPS offers a multi-pronged mechanism of action, making it a leading candidate for neuroprotective therapies in the retina. [3][11] Studies have shown it has a weak, concentration-dependent selectivity for rod over cone CNG channels at lower concentrations.

Methodologies for Characterization

Validating the activity and target engagement of Rp-8-Br-PET-cGMPS requires robust, well-controlled experimental systems. The following protocols represent standard, field-proven methodologies for its characterization.

Protocol 1: In Vitro PKG Inhibition Assay (Kinase Activity)

This protocol determines the inhibitory constant (Ki) of the compound on purified PKG enzyme.

Causality: The principle is to measure the phosphorylation of a known PKG substrate in the presence of a cGMP agonist and varying concentrations of the inhibitor. The reduction in phosphorylation directly correlates with the inhibitory potency of Rp-8-Br-PET-cGMPS.

Methodology:

- Reaction Buffer Preparation: Prepare a kinase buffer containing Tris-HCl, MgCl2, a phosphopeptide substrate (e.g., a VASP-derived peptide), and ATP (spiked with γ-^{32}P-ATP).
- Enzyme and Inhibitor Preparation: Serially dilute Rp-8-Br-PET-cGMPS to a range of concentrations (e.g., 1 nM to 100 µM).
- Reaction Initiation: In a 96-well plate, combine the reaction buffer, a fixed concentration of purified recombinant PKG Iα, and a fixed concentration of a cGMP agonist (e.g., 8-Br-cGMP). Add the diluted inhibitor.
- Incubation: Incubate the plate at 30°C for 15-30 minutes to allow the kinase reaction to proceed.
- Reaction Termination: Stop the reaction by adding a high concentration of phosphoric acid or EDTA.

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- Detection: Spot the reaction mixture onto phosphocellulose paper. Wash the paper extensively to remove unincorporated ^{32}P-ATP. Measure the remaining radioactivity, corresponding to the phosphorylated substrate, using a scintillation counter.
- Data Analysis: Plot the percentage of inhibition against the inhibitor concentration. Use competitive inhibition models (e.g., Cheng-Prusoff equation) to calculate the Ki value.

Protocol 2: Cellular Target Engagement via VASP Phosphorylation

This assay validates that Rp-8-Br-PET-cGMPS can enter intact cells and inhibit its intended target, PKG.

Causality: Vasodilator-stimulated phosphoprotein (VASP) is a well-characterized downstream substrate of PKG. PKG activation leads to VASP phosphorylation at Ser239. Inhibition of PKG by a cell-permeable inhibitor will prevent this phosphorylation event, which can be detected by Western Blot using a phospho-specific antibody.

Methodology:

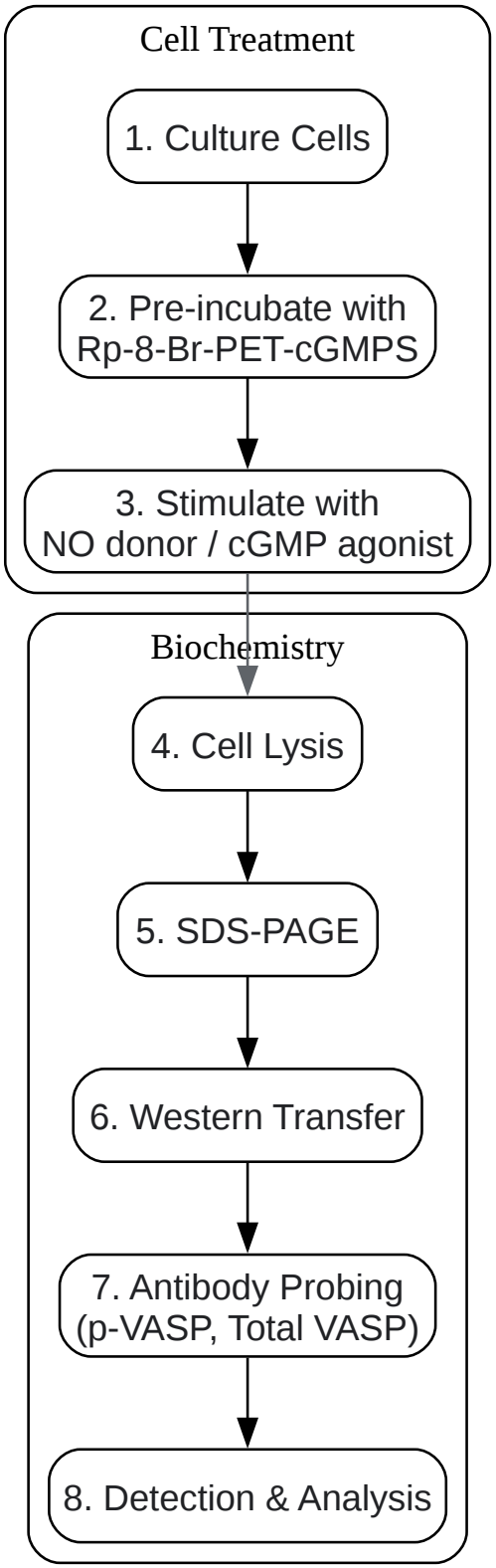
- Cell Culture: Plate cells known to express PKG (e.g., human platelets, vascular smooth muscle cells) and culture to ~80% confluency.
- Inhibitor Pre-incubation: Treat the cells with varying concentrations of Rp-8-Br-PET-cGMPS for 30-60 minutes to allow for cell penetration.
- Stimulation: Add a cell-permeable cGMP analog (e.g., 8-pCPT-cGMP) or an NO donor to stimulate the cGMP/PKG pathway. Incubate for 10-15 minutes.
- Cell Lysis: Immediately wash cells with ice-cold PBS and lyse with RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA or Bradford assay.
- Western Blotting: Separate equal amounts of protein by SDS-PAGE, transfer to a PVDF membrane, and probe with primary antibodies specific for phospho-VASP (Ser239) and total

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VASP (as a loading control).

- Detection and Analysis: Use a secondary antibody conjugated to HRP and an ECL substrate for detection. Quantify band intensity to determine the ratio of phospho-VASP to total VASP, demonstrating dose-dependent inhibition.

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Caption: Workflow for assessing cellular PKG inhibition.

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Applications in Disease Modeling

The unique properties of Rp-8-Br-PET-cGMPS make it an indispensable tool for investigating diseases characterized by aberrant cGMP signaling.

Case Study: Retinitis Pigmentosa (RP)

In many forms of RP, genetic defects lead to an accumulation of cGMP in photoreceptors.[5] This toxic buildup causes excessive opening of CNG channels and overactivation of PKG, initiating a cell death cascade.[5] Research using animal models of RP has shown that Rp-8-Br-PET-cGMPS can impede photoreceptor death.[5][11] Its ability to permeate retinal tissue and simultaneously inhibit both pathogenic drivers (PKG and CNG channels) underscores its potential as a therapeutic agent to slow or halt disease progression.[7][11]

Case Study: Vasoregulation

The cGMP/PKG pathway is the primary mediator of smooth muscle relaxation induced by nitric oxide. Rp-8-Br-PET-cGMPS has been instrumental in confirming the role of PKG in this process. Studies on isolated coronary arteries have shown that the inhibitor can block the relaxation induced by nitrovasodilators.[12] Furthermore, some experiments indicate that Rp-8-Br-PET-cGMPS can induce contraction under basal conditions, suggesting a role for constitutive PKG activity in maintaining vascular tone.[2][12]

Conclusion

The structure-activity relationship of Rp-8-Br-PET-cGMPS is a compelling example of rational drug design. By systematically modifying the cGMP scaffold, a highly specific, potent, and versatile chemical probe has been developed. The combination of the Rp-phosphorothioate for stability and inhibition, the 8-bromo group for affinity, and the PET moiety for membrane permeability and dual-target action creates a molecule that has been pivotal in advancing our understanding of cGMP signaling in health and disease. For researchers in the field, a thorough appreciation of this SAR is not merely academic; it is essential for the rigorous design and interpretation of experiments aimed at unraveling one of biology's most fundamental signaling pathways.

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